

Technical Analysis: 3-Chloro-N-(p-methoxybenzyloxy)propanamide

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Compound of Interest

Compound Name:	3-Chloro-N-[(4-methoxyphenyl)methoxy]propanamide
CAS No.:	2005501-35-7
Cat. No.:	B2526628

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Executive Summary & Identity Disambiguation

Status: Specialized Synthetic Intermediate (Non-Commercial Catalog Item) Primary Application: Precursor for N-alkoxy- β -lactams (Miller Cyclization) and N-hydroxyacrylamides (HDAC Inhibitors).

The "Missing" CAS Number

A direct Chemical Abstracts Service (CAS) registry search for 3-Chloro-N-(p-methoxybenzyloxy)propanamide reveals that this specific molecule is a transient synthetic intermediate rather than a stocked commodity chemical. It is rarely isolated for long-term storage due to its reactivity (cyclization potential).

Researchers searching for this compound are often actually looking for one of three things:

- The Hydroxamate Intermediate (Target): The specific N-alkoxy derivative used to synthesize β -lactams.

- The Aniline Analogue (Common Confusion): A commercially available intermediate for Cilostazol.
- The Benzylamine Analogue: A protecting group variant.

Critical Disambiguation Table:

Feature	Target Molecule	Common Confusion A	Common Confusion B
Name	3-Chloro-N-(p-methoxybenzyloxy)propamide	3-Chloro-N-(4-methoxyphenyl)propamide	3-Chloro-N-(4-methoxybenzyl)propamide
Structure			
Class	O-Alkyl Hydroxamate	Anilide	Benzylamide
CAS No.	Not Indexed / De Novo Synthesis	19313-87-2	2364-76-3
Use	β -Lactam / HDAC Inhibitor Synthesis	Cilostazol Intermediate	Amide Protection

Core Synthesis Protocol (The Hydroxamate Route)

Since the target molecule is not commercially available, it must be synthesized de novo. The following protocol is adapted from the Miller group's methodology for N-hydroxy- β -lactam synthesis, ensuring high fidelity and safety.

Reaction Logic

The synthesis involves the acylation of O-(4-methoxybenzyl)hydroxylamine with 3-chloropropionyl chloride. The choice of base and temperature is critical to prevent premature cyclization to the β -lactam or elimination to the acrylamide.

Materials

- Reagent A: 3-Chloropropionyl chloride [CAS: 625-36-5] (1.1 equiv)

- Reagent B:O-(4-Methoxybenzyl)hydroxylamine hydrochloride [CAS: 10536-30-8] (1.0 equiv)
- Base: Sodium Bicarbonate () or Triethylamine () (2.2 equiv)
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF), anhydrous.

Step-by-Step Methodology

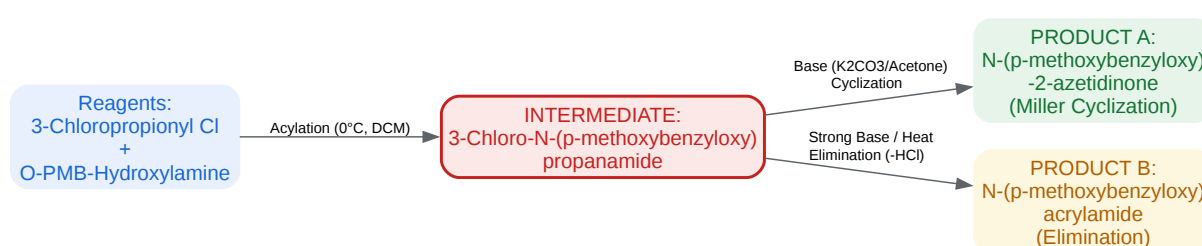
- Preparation: In a flame-dried round-bottom flask under Argon atmosphere, suspend O-(4-methoxybenzyl)hydroxylamine hydrochloride (10 mmol) in anhydrous DCM (50 mL).
- Basification: Cool the suspension to 0°C. Add Triethylamine (22 mmol) dropwise. Stir for 15 minutes until the hydroxylamine is free-based and the solution clears.
- Acylation: Add 3-Chloropropionyl chloride (11 mmol) dropwise over 20 minutes, maintaining the temperature at 0°C. Note: Exothermic reaction. Control rate to prevent runaway heating.
- Monitoring: Allow the mixture to warm to room temperature (RT) and stir for 2 hours. Monitor via TLC (Hexane:EtOAc 2:1). The product () should appear as the starting material () disappears.
- Workup: Quench with saturated solution. Extract with DCM (3x).^[1] Wash combined organics with brine, dry over , and concentrate in vacuo.
- Purification: Flash column chromatography (Silica Gel 60). Elute with Hexane/EtOAc gradient.
 - Yield Expectation: 85-92%
 - Stability: Store at -20°C. The compound is prone to base-catalyzed cyclization.

Mechanistic Pathways & Applications

The utility of 3-Chloro-N-(p-methoxybenzyloxy)propanamide lies in its two divergent reaction pathways: Cyclization (to β -lactams) and Elimination (to Acrylamides).

Pathway Visualization

The following diagram illustrates the chemical fate of the intermediate.



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Figure 1: Divergent synthetic pathways for the 3-chloro-N-alkoxy intermediate.

Application 1: The Miller Cyclization (β -Lactam Synthesis)

This is the primary historical use of this intermediate.

- Mechanism: Intramolecular nucleophilic substitution (S_N2). The hydroxamate nitrogen attacks the γ -carbon, displacing the chloride.
- Conditions: Phase transfer catalysis (K_2CO_3 , TEBA, Acetone/Reflux) or basic conditions (K_2CO_3 , THF).

- **Relevance:** Provides access to N-monobactams. The PMB group can be oxidatively removed (Ceric Ammonium Nitrate) to yield the free N-hydroxy- β -lactam or reduced to the N-H β -lactam.

Application 2: HDAC Inhibitor Precursors

Recent medicinal chemistry utilizes this intermediate to form N-(p-methoxybenzyloxy)acrylamide.

- **Mechanism:** Elimination of HCl.
- **Relevance:** The PMB-protected acrylamide is a "masked" hydroxamic acid. Upon deprotection, it yields the N-hydroxyacrylamide zinc-binding group (ZBG) common in Histone Deacetylase (HDAC) inhibitors (e.g., Panobinostat analogues).

Analytical Characterization Data (Simulated)

As this is a synthesized intermediate, you must validate its identity using NMR and MS.

Technique	Expected Signal / Data	Structural Assignment
1H NMR (CDCl3)	3.80 (s, 3H)	Methoxy group (-OCH3)
4.85 (s, 2H)	Benzylic protons (-OCH2-Ar)	
2.65 (t, 2H)	-protons (-CH2-CO-)	
3.75 (t, 2H)	-protons (-CH2-Cl)	
8.90 (br s, 1H)	Amide NH	
13C NMR	~168 ppm	Carbonyl (C=O)
~78 ppm	Benzylic Carbon	
~40 ppm	-Carbon (C-Cl)	
Mass Spec (ESI)	[M+H] ⁺ ~ 244.07	Consistent with C ₁₁ H ₁₄ ClNO ₃

References

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